

# Application Notes and Protocols for Mit-pzr in Confocal Microscopy

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## Compound of Interest

Compound Name: *Mit-pzr*

Cat. No.: *B15556623*

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## Introduction

**Mit-pzr** is a novel, mitochondria-targeted, near-infrared (NIR) fluorescent probe with aggregation-induced emission (AIE) properties.<sup>[1]</sup> Its favorable characteristics, including low cytotoxicity, high photostability, and specific mitochondrial targeting, make it a powerful tool for real-time imaging of mitochondria in both live cells and in vivo studies.<sup>[1]</sup> These application notes provide a comprehensive guide to the use of **Mit-pzr** in confocal microscopy, including detailed protocols for cell staining, imaging, and cytotoxicity assessment.

## Product Information and Specifications

**Mit-pzr** is a rhodamine-based probe with a phenothiazine donor.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below for easy reference.

| Property                              | Value                                                                          | Reference |
|---------------------------------------|--------------------------------------------------------------------------------|-----------|
| CAS Number                            | 2376848-06-3                                                                   | [2]       |
| Chemical Formula                      | C <sub>33</sub> H <sub>30</sub> N <sub>4</sub> OS <sub>2</sub>                 | [2]       |
| Molecular Weight                      | 562.75 g/mol                                                                   | [1]       |
| Excitation Maximum (λ <sub>ex</sub> ) | 485 nm                                                                         | [2]       |
| Emission Maximum (λ <sub>em</sub> )   | 705 nm                                                                         | [2]       |
| Stokes Shift                          | ~220 nm                                                                        | [1]       |
| Solubility                            | Soluble in DMF and DMSO<br>(e.g., 30 mg/mL)                                    | [2]       |
| Storage                               | Store at -20°C for long-term<br>storage, protected from light<br>and moisture. | [3]       |

## Key Applications

- Real-time monitoring of mitochondrial dynamics: **Mit-pzr**'s high specificity and photostability allow for long-term imaging of mitochondrial morphology, distribution, and trafficking in live cells.
- Assessment of mitochondrial health: Changes in mitochondrial membrane potential can affect the accumulation of mitochondria-targeted probes, providing an indirect measure of mitochondrial health.
- In vivo imaging: The near-infrared emission of **Mit-pzr** allows for deeper tissue penetration, making it suitable for imaging mitochondria in living organisms.[1]
- Co-localization studies: **Mit-pzr** can be used in conjunction with other fluorescent probes to study the spatial relationship between mitochondria and other organelles or proteins.

## Experimental Protocols

### Live-Cell Staining and Confocal Imaging with Mit-pzr

This protocol describes the general procedure for staining live cells with **Mit-pzr** and imaging them using a confocal microscope. Optimization of probe concentration and incubation time may be required for different cell types.

a. Reagent Preparation:

- **Mit-pzr** Stock Solution (1 mM): Dissolve the appropriate amount of **Mit-pzr** in high-quality, anhydrous DMSO to make a 1 mM stock solution. For example, dissolve 0.563 mg of **Mit-pzr** in 1 mL of DMSO. Mix thoroughly by vortexing. Store the stock solution at -20°C, protected from light.
- Live-Cell Imaging Medium: Use an appropriate live-cell imaging medium that is phenol red-free to reduce background fluorescence. Pre-warm the medium to 37°C before use.

b. Cell Preparation:

- Seed cells on a glass-bottom dish or chamber slide suitable for confocal microscopy.
- Culture the cells in a 37°C incubator with 5% CO<sub>2</sub> until they reach the desired confluency (typically 70-80%).

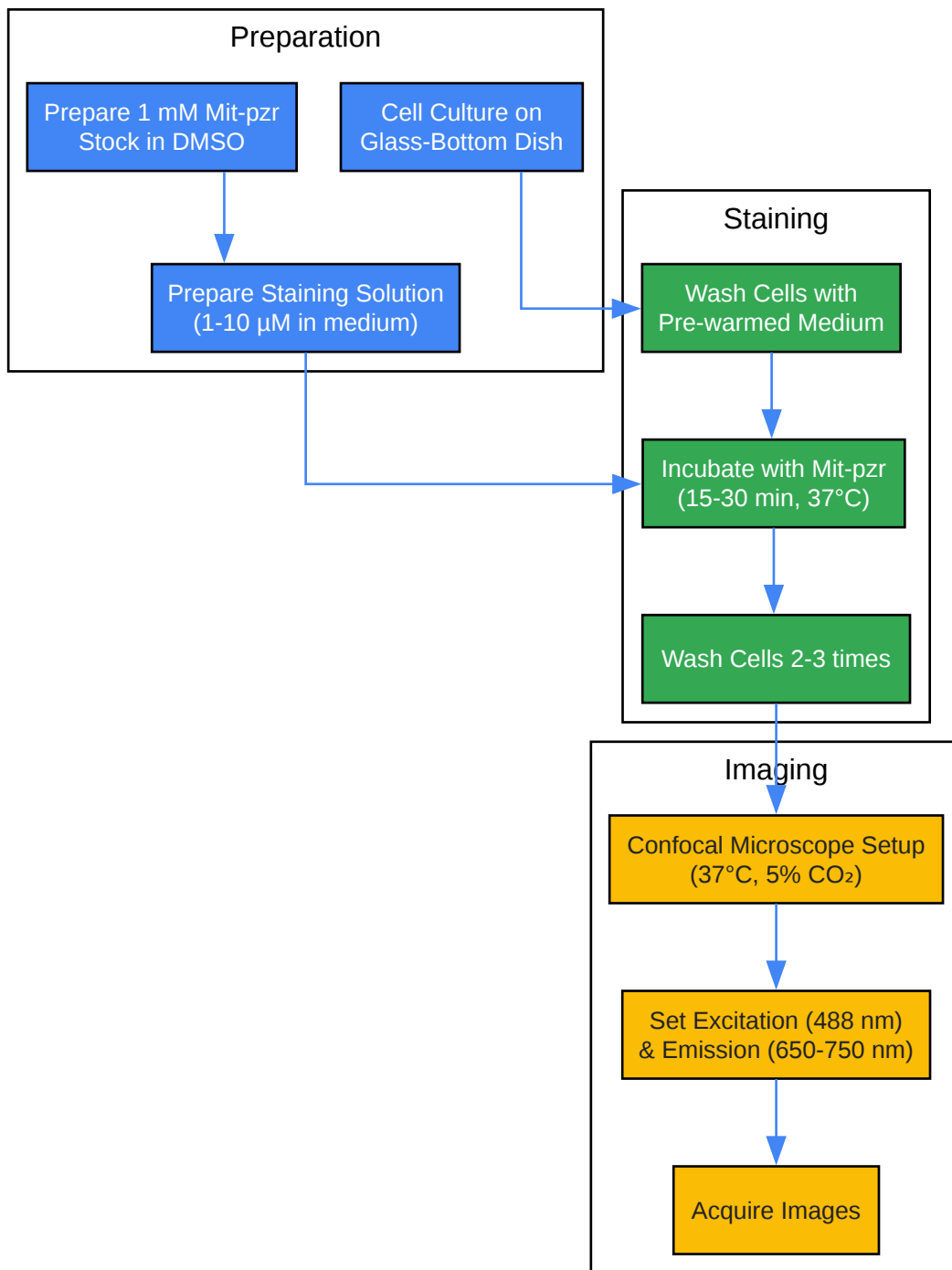
c. Staining Protocol:

- Remove the cell culture medium from the dish.
- Wash the cells once with pre-warmed live-cell imaging medium.
- Prepare the **Mit-pzr** staining solution by diluting the 1 mM stock solution in the pre-warmed live-cell imaging medium to the desired final concentration (e.g., 1-10 µM).
- Add the staining solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-30 minutes at 37°C in a CO<sub>2</sub> incubator.
- After incubation, remove the staining solution and wash the cells two to three times with fresh, pre-warmed live-cell imaging medium.
- Add fresh live-cell imaging medium to the cells for imaging.

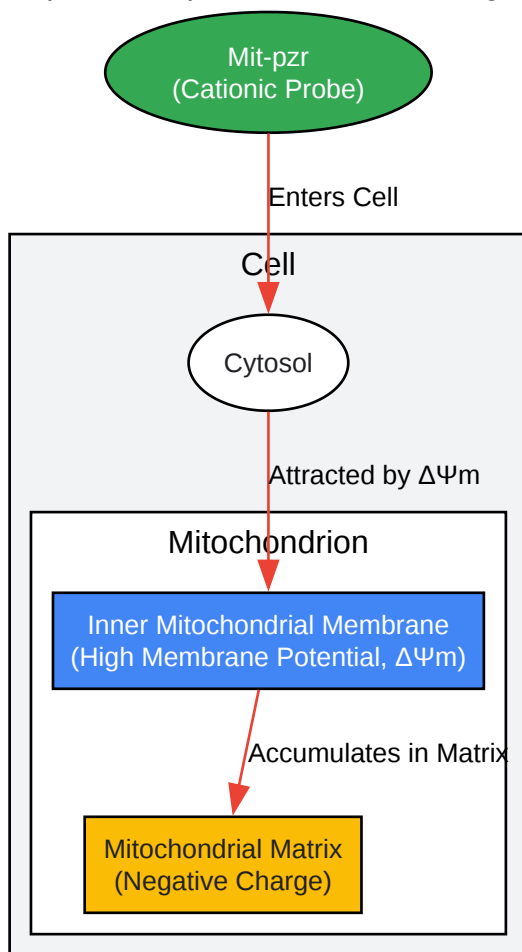
d. Confocal Microscopy Settings:

- Place the dish on the stage of a confocal microscope equipped with an environmental chamber to maintain 37°C and 5% CO<sub>2</sub>.
- Set the excitation wavelength to 488 nm.
- Set the emission detection range to capture the fluorescence from **Mit-pzr**, typically between 650 nm and 750 nm.
- Adjust the laser power, pinhole size, and detector gain to obtain optimal signal-to-noise ratio while minimizing phototoxicity.
- Acquire images using a high-resolution objective lens (e.g., 60x or 100x oil immersion).

## Experimental Workflow for Mit-pzr Staining and Imaging



## Principle of Mit-pzr Mitochondrial Targeting



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## References

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